

How to dissolve and store SFB-AMD3465 for research use?

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SFB-AMD3465

Cat. No.: B15612307

[Get Quote](#)

Application Notes and Protocols for SFB-AMD3465

For Research Use Only

Introduction

SFB-AMD3465 is a potent and selective antagonist of the C-X-C chemokine receptor type 4 (CXCR4).^{[1][2]} CXCR4, upon binding its ligand stromal cell-derived factor-1 (SDF-1 α or CXCL12), plays a crucial role in various physiological and pathological processes, including hematopoiesis, lymphocyte trafficking, and cancer metastasis.^{[2][3]} As a CXCR4 inhibitor, **SFB-AMD3465** blocks the interaction between CXCR4 and CXCL12, thereby modulating downstream signaling pathways.^{[1][2][4]} These application notes provide detailed protocols for the proper dissolution and storage of **SFB-AMD3465** for use in research settings.

Product Information

Characteristic	Value
Synonyms	AMD3465, N-[(4-[1,4,8,11-tetraazacyclotetradec-1-ylmethyl]phenyl)methyl]-2-pyridinemethanamine hexahydrobromide
Molecular Formula	C24H38N6.6HBr
Molecular Weight	896.07 g/mol
CAS Number	185991-07-5

Solubility Data

Proper dissolution is critical for the accurate and effective use of **SFB-AMD3465** in experimental assays. The solubility of **SFB-AMD3465** in commonly used laboratory solvents is summarized in the table below. It is crucial to use fresh, high-purity solvents to ensure optimal solubility.

Solvent	Solubility	Molar Concentration	Notes
Water	≥ 100 mg/mL	~111.6 mM	Saturation may not be known.
DMSO	2 mg/mL	2.23 mM	Use of fresh DMSO is recommended as moisture can reduce solubility. [5]
Ethanol	Insoluble	-	Not a recommended solvent.

Storage and Stability

The stability of **SFB-AMD3465** is dependent on the storage conditions. Following the recommended storage guidelines will ensure the integrity and activity of the compound.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store protected from light.
Stock Solution (in DMSO or Water)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [5]
Stock Solution (in DMSO or Water)	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [5] [6] Protect from light. [6]

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **SFB-AMD3465** in DMSO.

Materials:

- **SFB-AMD3465** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate: Allow the vial of **SFB-AMD3465** powder to warm to room temperature before opening to prevent condensation of moisture.

- **Weigh:** Accurately weigh the desired amount of **SFB-AMD3465** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.96 mg of **SFB-AMD3465**.
- **Dissolve:** Add the appropriate volume of fresh DMSO to the powder. For a 10 mM solution, if you weighed 8.96 mg, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. This will minimize the number of freeze-thaw cycles.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[5][6]}

Preparation of Aqueous Stock Solutions

For experiments where DMSO may interfere, an aqueous stock solution can be prepared.

Materials:

- **SFB-AMD3465** powder
- Nuclease-free, sterile water
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

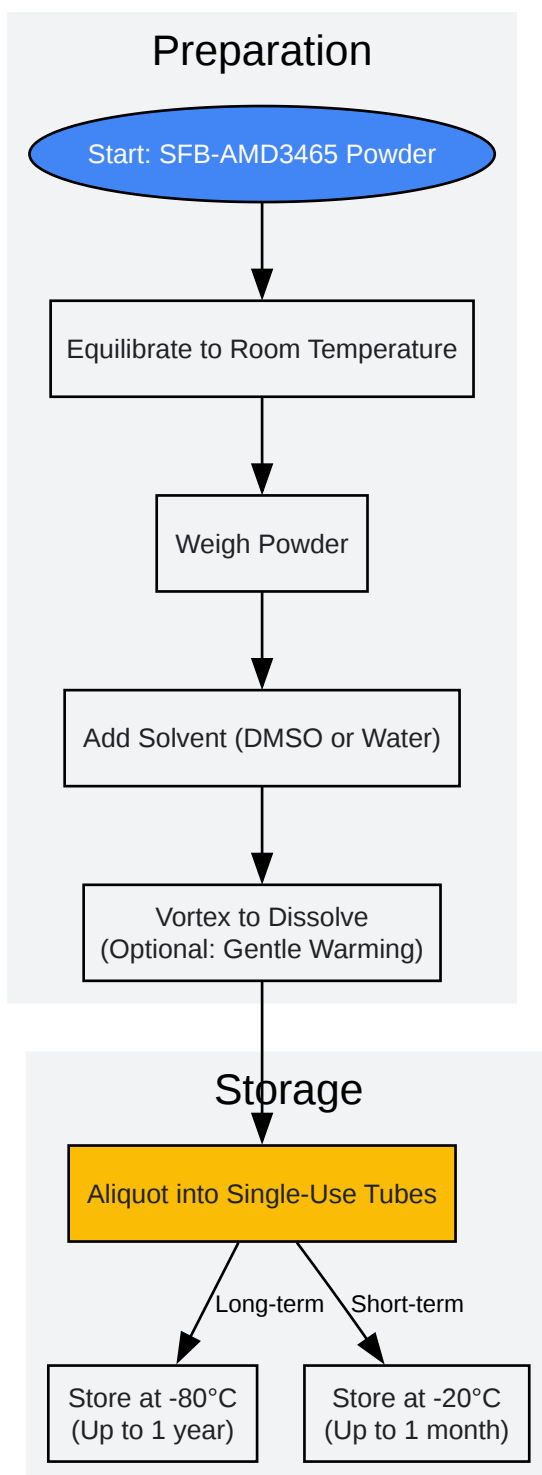
- **Equilibrate:** Allow the **SFB-AMD3465** powder vial to reach room temperature.
- **Weigh:** Weigh the required amount of **SFB-AMD3465**.
- **Dissolve:** Add the calculated volume of sterile water to the powder.

- Mix: Vortex thoroughly to dissolve the compound completely.
- Sterilize: Filter-sterilize the aqueous stock solution using a 0.22 μm syringe filter into a sterile tube.^[6]
- Aliquot and Store: Aliquot the sterile solution and store at -80°C or -20°C as described for the DMSO stock solution.

Visualized Workflows and Pathways

Experimental Workflow: Dissolution and Storage

Workflow for SFB-AMD3465 Preparation

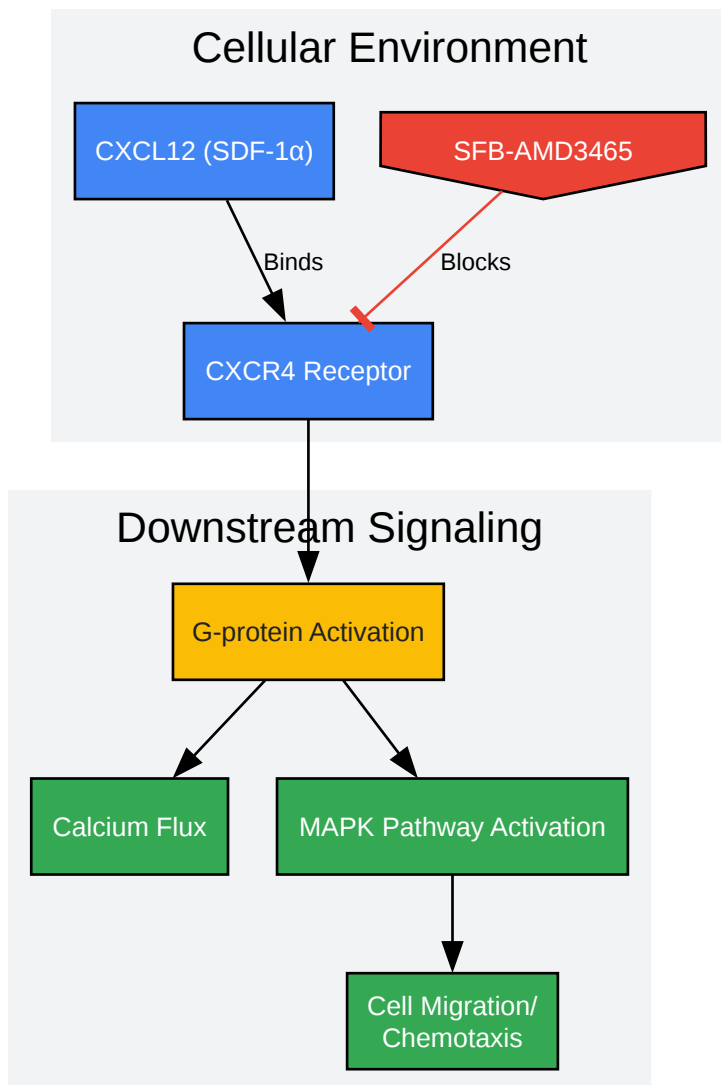


[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for dissolving and storing **SFB-AMD3465**.

Signaling Pathway: CXCR4 Antagonism

CXCR4 Signaling Inhibition by SFB-AMD3465



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Pharmacology of AMD3465: a small molecule antagonist of the chemokine receptor CXCR4 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. The CXCR4 antagonist AMD3465 regulates oncogenic signaling and invasiveness in vitro and prevents breast cancer growth and metastasis in vivo - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. The CXCR4 Antagonist AMD3465 Regulates Oncogenic Signaling and Invasiveness In Vitro and Prevents Breast Cancer Growth and Metastasis In Vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [5. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [6. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [How to dissolve and store SFB-AMD3465 for research use?]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612307/docs#how-to-dissolve-and-store-sfb-amd3465-for-research-use\]](https://www.benchchem.com/product/b15612307/docs#how-to-dissolve-and-store-sfb-amd3465-for-research-use)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check